

Adipic Acid-13C2: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Adipic acid-13C2

Cat. No.: B160230

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This technical guide provides an in-depth overview of **Adipic acid-13C2**, a stable isotope-labeled compound crucial for metabolic research and drug development. It is intended for researchers, scientists, and professionals in drug development seeking detailed information on its properties, analysis, and application in studying metabolic pathways.

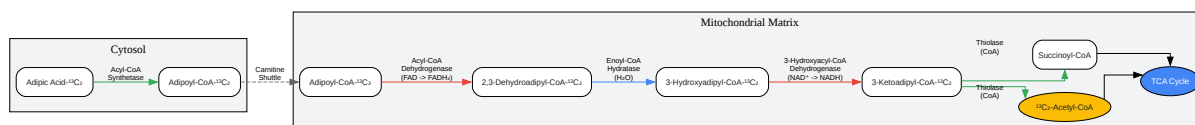
Core Molecular Data

Adipic acid-13C2 is a form of adipic acid where two carbon atoms in the molecule have been replaced with the stable heavy isotope, carbon-13. This labeling provides a distinct mass signature that allows researchers to trace the molecule through various biological and chemical processes without the use of radioactive tracers.

Property	Value	Source
Molecular Formula	$C_4^{13}C_2H_{10}O_4$	[1]
Linear Formula	$HO_2^{13}C(CH_2)_4^{13}CO_2H$	
Molecular Weight	148.13 g/mol	[1]
Unlabeled Molecular Formula	$C_6H_{10}O_4$	
Unlabeled Molecular Weight	146.14 g/mol	[2]
CAS Number	133954-44-6	[3]

Metabolic Pathway of Adipic Acid

Adipic acid is metabolized in a manner analogous to fatty acids through a catabolic process known as beta-oxidation.[4] This process occurs within the mitochondria and involves the sequential cleavage of two-carbon units from the fatty acid chain, generating acetyl-CoA, NADH, and FADH₂. The acetyl-CoA can then enter the citric acid cycle (TCA cycle) for further energy production.



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Figure 1: Beta-Oxidation of Adipic Acid-13C₂.

Experimental Protocols

The use of **Adipic acid-13C₂** in metabolic studies typically involves cell culture experiments followed by mass spectrometry to trace the incorporation of the labeled carbons into various metabolites. The following is a generalized protocol for such an experiment.

Cell Culture and Labeling

- **Cell Seeding:** Plate cells at a density that allows for logarithmic growth during the labeling period.
- **Medium Preparation:** Prepare a culture medium containing **Adipic acid-13C₂** at a known concentration. The corresponding unlabeled adipic acid should be absent or at a minimal level.

- **Labeling:** Replace the standard culture medium with the prepared labeling medium and incubate the cells for a predetermined period. The duration of labeling will depend on the specific metabolic pathway and the turnover rate of the metabolites of interest.

Sample Preparation for Mass Spectrometry

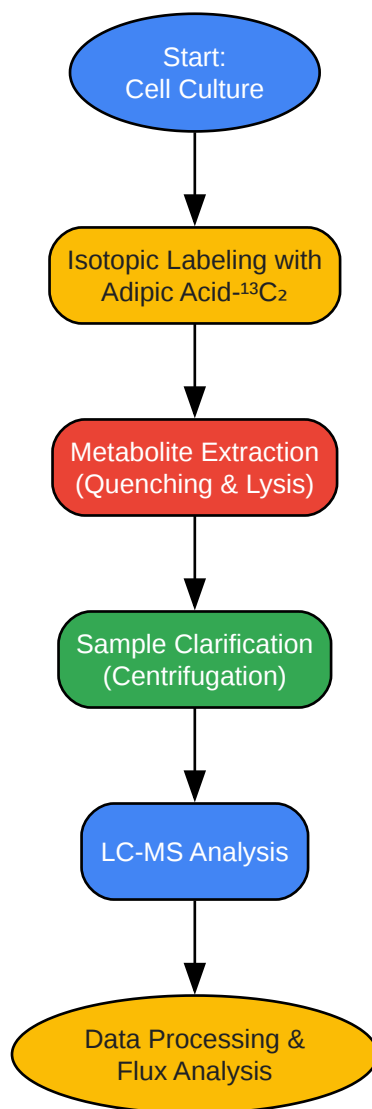
- **Metabolite Extraction:**
 - Aspirate the labeling medium and wash the cells with ice-cold phosphate-buffered saline (PBS).
 - Quench metabolism and extract metabolites by adding a cold solvent mixture, typically methanol/water or acetonitrile/methanol/water.
 - Scrape the cells and collect the cell lysate.
- **Protein Precipitation and Clarification:**
 - Centrifuge the cell lysate at a high speed to pellet precipitated proteins and cell debris.
 - Collect the supernatant containing the extracted metabolites.
- **Sample Derivatization (Optional):** Depending on the analytical method and the stability of the target metabolites, a derivatization step may be necessary to improve chromatographic separation and mass spectrometric detection.

Mass Spectrometry Analysis

Liquid chromatography-mass spectrometry (LC-MS) is a common technique for analyzing labeled metabolites.

- **Chromatographic Separation:** Separate the metabolites using a suitable LC column and gradient.
- **Mass Spectrometry Detection:** Analyze the eluting compounds using a high-resolution mass spectrometer capable of distinguishing between the labeled and unlabeled isotopologues.

- **Data Analysis:** Process the raw data to identify and quantify the different isotopologues of the metabolites of interest. This allows for the determination of the extent of label incorporation and the elucidation of metabolic fluxes.



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Figure 2: General Experimental Workflow.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Adipic Acid | C₆H₁₀O₄ | CID 196 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. (1,6-~13-C_2_)Hexanedioic acid | C₆H₁₀O₄ | CID 16213372 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Buy Adipic acid-13C2 | 133954-44-6 [smolecule.com]
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